

1H-Indene, 3-methoxy-1-methyl-: Structural Profiling, Synthetic Methodologies, and Catalytic Applications

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Compound of Interest

Compound Name: 1H-Indene, 3-methoxy-1-methyl-

CAS No.: 110808-70-3

Cat. No.: B14312838

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Executive Summary

The compound **1H-Indene, 3-methoxy-1-methyl-** (and its specific stereoisomer, (1S)-3-methoxy-1-methyl-1H-indene, PubChem CID 7055899 [1]) represents a highly specialized chiral enol ether scaffold. In advanced organic synthesis and drug development, substituted indenenes serve as privileged structures. They are heavily utilized as precursors for chiral ansa-metallocene catalysts in stereoselective polymerizations, as well as rigid dienes in complex cycloaddition reactions. This whitepaper systematically deconstructs the structural properties, synthetic pathways, and analytical validation of this molecule, providing a field-proven framework for researchers leveraging indene derivatives in transition-metal catalysis and pharmaceutical scaffolding.

Structural and Physicochemical Profiling

The molecular architecture of 3-methoxy-1-methyl-1H-indene consists of a bicyclic indene core where the cyclopentadiene ring is partially saturated. The sp^3 -hybridized C1 position bears a methyl group, establishing a stereocenter that dictates the facial selectivity of downstream

reactions. The C2=C3 double bond is substituted at the C3 position with a methoxy group, classifying the molecule as a conjugated enol ether. This electron-donating methoxy group significantly raises the energy of the Highest Occupied Molecular Orbital (HOMO), making the C2 position highly nucleophilic.

Quantitative Data Summary

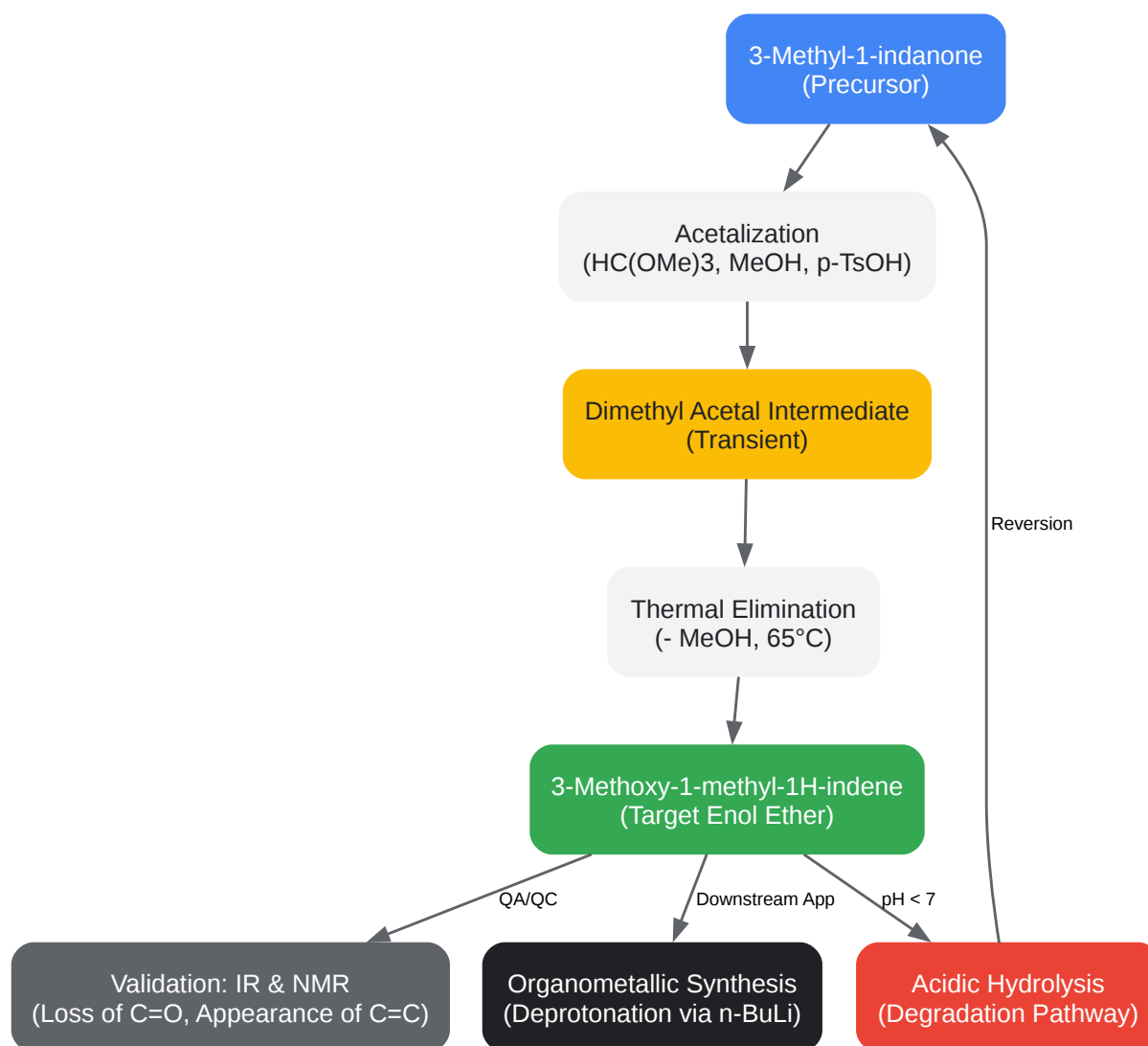
Table 1: Physicochemical and Structural Properties

Parameter	Specification
IUPAC Name	3-methoxy-1-methyl-1H-indene
PubChem CID	7055899
Chemical Formula	C ₁₁ H ₁₂ O
Molar Mass	160.21 g/mol
Exact Mass	160.088815 g/mol
Stereocenters	1 (C1 position, e.g., 1S)
Key Functional Groups	Conjugated Enol Ether, Indene Core
H-Bond Donors / Acceptors	0 / 1

Mechanistic Pathways & Reactivity

The synthesis of 3-methoxy-1-methyl-1H-indene is fundamentally an acid-catalyzed acetalization followed by thermal elimination, starting from the parent ketone, 3-methyl-1-indanone. The parent ketone itself is highly valued in enantioselective photochemical reactions and triplet energy transfer [2].

The transformation to the enol ether must be carefully controlled to prevent the reverse reaction (hydrolysis). Because enol ethers are highly sensitive to aqueous acids, the forward reaction relies on chemical dehydrating agents (like trimethyl orthoformate) to drive the equilibrium, and basic workup conditions to preserve the product.



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Figure 1: Synthetic workflow, validation, and reactivity pathways of 3-methoxy-1-methyl-1H-indene.

Experimental Protocol: Synthesis and Isolation

To synthesize 3-methoxy-1-methyl-1H-indene with high fidelity, the following self-validating protocol must be executed under strictly anhydrous conditions.

Step-by-Step Methodology

Step 1: Reaction Assembly Charge a flame-dried Schlenk flask equipped with a reflux condenser with 3-methyl-1-indanone (1.0 equiv), anhydrous methanol (0.5 M relative to substrate), and trimethyl orthoformate (3.0 equiv) under an argon atmosphere. Causality: Trimethyl orthoformate acts as both a methoxy source and an irreversible water scavenger. By consuming ambient moisture and the water generated during acetalization, it forces the equilibrium entirely toward the dimethyl acetal intermediate according to Le Chatelier's principle.

Step 2: Acid Catalysis Add a catalytic amount of anhydrous p-toluenesulfonic acid (p-TsOH, 0.05 equiv) to the stirring solution. Causality: The strong organic acid protonates the carbonyl oxygen of the indanone, lowering its LUMO energy and dramatically accelerating the nucleophilic attack by methanol.

Step 3: Thermal Elimination Heat the reaction mixture to reflux (approx. 65 °C) for 12–16 hours. Monitor the reaction via GC-MS or TLC (using triethylamine-treated silica plates). Causality: While acetal formation can occur at room temperature, elevated thermal energy is required to promote the elimination of one methanol molecule from the transient dimethyl acetal, yielding the thermodynamically favored, conjugated enol ether.

Step 4: Quenching and Concentration Cool the mixture to 0 °C and quench by adding triethylamine (0.1 equiv). Stir for 10 minutes, then concentrate the mixture under reduced pressure. Causality: Enol ethers undergo rapid, exothermic hydrolysis back to the ketone in the presence of trace acid and moisture. Triethylamine neutralizes the p-TsOH catalyst, ensuring the product's structural integrity during solvent evaporation.

Step 5: Chromatographic Isolation Purify the crude residue via flash column chromatography using basic alumina (Activity I or II), eluting with a gradient of hexanes/ethyl acetate (95:5). Causality: Standard silica gel is inherently acidic (pH ~5.5) and will cause severe on-column degradation (hydrolysis) of the enol ether. Basic alumina provides an alkaline stationary phase that preserves the acid-sensitive C=C-O-CH₃ moiety.

Step 6: Analytical Validation (Self-Validating QA/QC)

A protocol is only as robust as its validation. The success of this synthesis is confirmed by cross-referencing specific spectroscopic markers [3].

Table 2: Diagnostic Analytical Markers

Analytical Modality	Diagnostic Marker	Structural Significance
FT-IR Spectroscopy	Absence of $\sim 1710\text{ cm}^{-1}$	Confirms complete consumption of the starting ketone.
FT-IR Spectroscopy	$\sim 1620\text{ cm}^{-1}$ (Strong)	Validates the formation of the conjugated C=C enol ether stretch.
$^1\text{H-NMR}$ (CDCl_3)	$\sim 3.80\text{ ppm}$ (Singlet, 3H)	Confirms the integration of the new methoxy ($-\text{OCH}_3$) protons.
$^1\text{H-NMR}$ (CDCl_3)	$\sim 5.20\text{ ppm}$ (Multiplet, 1H)	Identifies the C2 vinylic proton of the indene ring.
$^1\text{H-NMR}$ (CDCl_3)	$\sim 1.30\text{ ppm}$ (Doublet, 3H)	Confirms the C1 methyl group, split by the adjacent C1 proton.

Applications in Advanced Chemical Synthesis Precursors for Chiral Metallocene Catalysts

In the realm of polymer chemistry and asymmetric hydrogenation, 3-methoxy-1-methyl-1H-indene is a critical building block. Treatment of the enol ether with a strong base (e.g., *n*-butyllithium) results in the deprotonation of the C1 position, generating a highly stabilized, substituted indenyl anion. When reacted with Group 4 transition metal halides (ZrCl_4 , HfCl_4), these anions form chiral ansa-metallocene complexes. The presence of the methoxy group is particularly valuable; it acts as a hemilabile ligand that can reversibly coordinate to the metal center, stabilizing reactive intermediates and modulating the electronic density to enhance catalytic turnover rates.

Stereoselective Photochemistry

The structural precursor to this enol ether, 3-methyl-1-indanone, is widely documented as an effective triplet sensitizer. It facilitates enantioselective [2+2] photocycloadditions by transferring triplet energy to target substrates [2]. Once converted to the enol ether, the indene derivative itself becomes an electron-rich diene, making it an excellent candidate for inverse-electron-demand Diels-Alder reactions in the synthesis of complex polycyclic pharmaceutical scaffolds.

References

- National Center for Biotechnology Information. "PubChem Compound Summary for CID 7055899, (1S)-3-methoxy-1-methyl-1H-indene." PubChem, [\[Link\]](#).
- Bach, Thorsten, et al. "Lactam Hydrogen Bonds as Control Elements in Enantioselective Transition-Metal-Catalyzed and Photochemical Reactions." The Journal of Organic Chemistry, ACS Publications, 2019. [\[Link\]](#).
- "Enantiomeric products formed via different mechanisms: asymmetric hydrogenation of an α,β -unsaturated carboxylic acid involving a $\text{Ru}(\text{CH}_3\text{COO})_2[(\text{R})\text{-binap}]$ catalyst." ResearchGate, 2025. [\[Link\]](#).
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